

Initial Considerations for a Fluo-5F Imaging Experiment: A Technical Guide

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Compound of Interest

Compound Name: *Fluo-5F*
Cat. No.: *B1263414*

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This in-depth technical guide provides core considerations for designing and executing successful intracellular calcium imaging experiments using the fluorescent indicator **Fluo-5F**. It covers the fundamental properties of the dye, detailed protocols for cell loading and imaging, and key experimental parameters to optimize for robust and reproducible data.

Introduction to Fluo-5F

Fluo-5F is a fluorescent calcium indicator that exhibits a significant increase in fluorescence intensity upon binding to Ca^{2+} .^{[1][2][3]} It is an analog of Fluo-4, but with a lower binding affinity for calcium, making it particularly well-suited for measuring high calcium concentrations that might saturate other dyes.^{[1][3]} Its spectral properties are compatible with common fluorescence microscopy setups, particularly those with 488 nm laser lines.^{[1][3]}

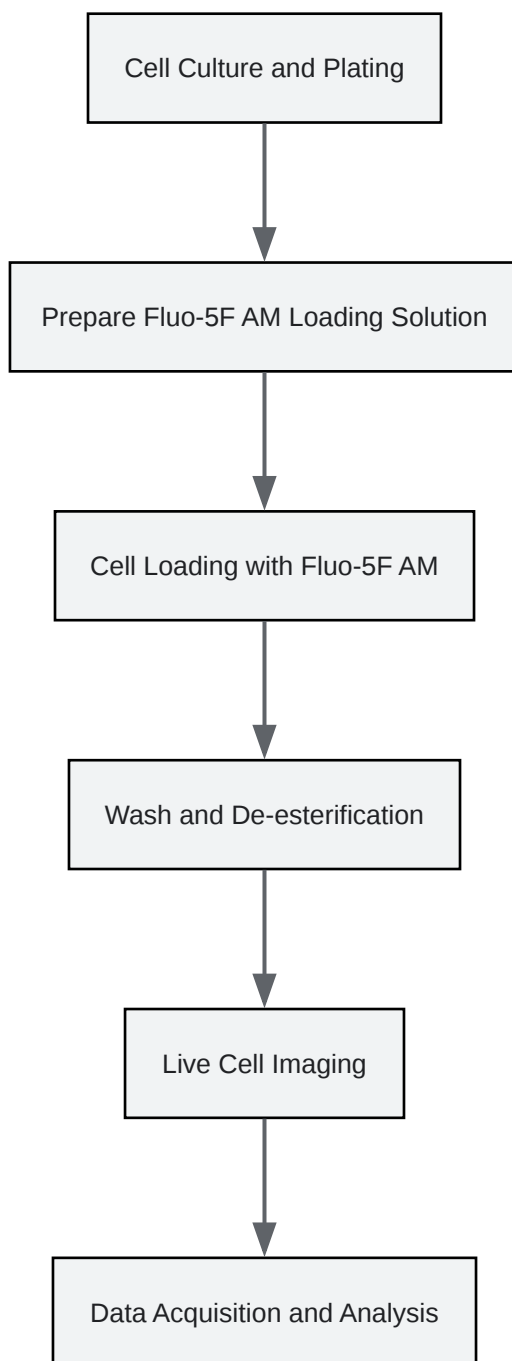
Core Properties of Fluo-5F

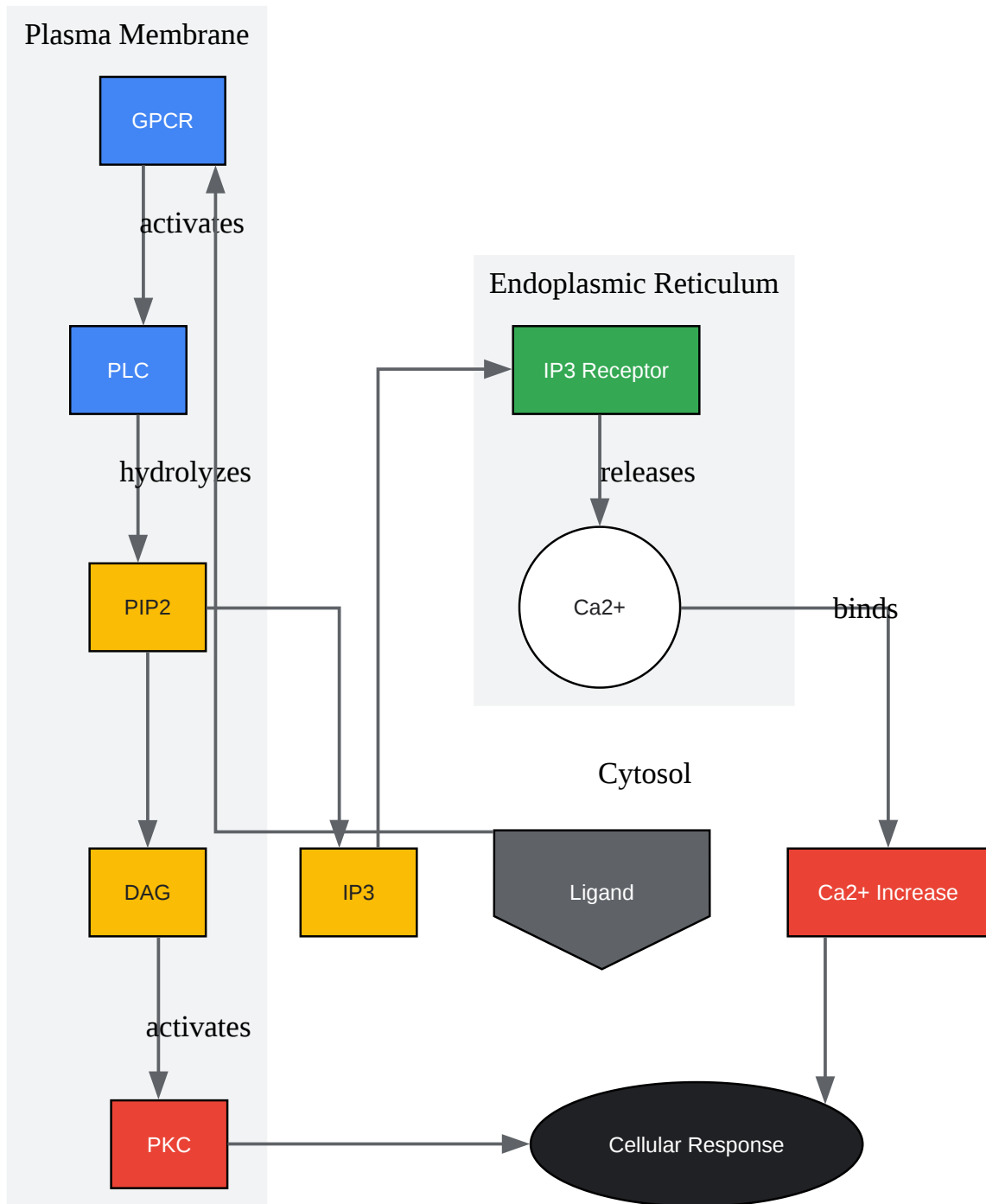
A thorough understanding of the physicochemical and spectral properties of **Fluo-5F** is critical for experimental design. Key quantitative data are summarized in the table below.

Property	Value	Notes
Excitation Wavelength (Ca ²⁺ -bound)	~494 nm	Compatible with 488 nm argon-ion lasers.[1][3]
Emission Wavelength (Ca ²⁺ -bound)	~516 nm	Detected using a standard FITC filter set.[4]
Dissociation Constant (Kd) for Ca ²⁺	~2.3 μM	Lower affinity allows for the detection of higher Ca ²⁺ concentrations (1 μM to 1 mM range) that would saturate Fluo-4.[1][2][3]
Fluorescence Intensity Increase	>100-fold	Significant increase in fluorescence upon binding to Ca ²⁺ provides a high signal-to-noise ratio.[1][3]
Formulations	AM ester (cell-permeant), Salt (cell-impermeant)	The AM ester form is used for loading into live cells, while the salt form can be introduced via microinjection or patch pipette.[2][3]

Experimental Workflow

The general workflow for a **Fluo-5F** imaging experiment involves several key stages, from cell preparation to data analysis.





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